In-Depth Technical Guide: 1-Aminonaphthalene-3,8-disulfonic Acid

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Compound of Interest

Compound Name:	*8-Aminonaphthalene-1,6-disulfonate*
Cat. No.:	*B515224*

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Synonyms, Nomenclature, and Structural Logic[1]

Core Identity & Nomenclature Systems[1]

1-Aminonaphthalene-3,8-disulfonic acid is a critical naphthalene intermediate used primarily in the synthesis of azo dyes and dyestuff intermediates.[1] Its nomenclature is frequently a source of confusion due to the symmetry of the naphthalene ring and historical trade names.

Primary Identifiers

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System	Identifier
IUPAC Name	1-Aminonaphthalene-3,8-disulfonic acid
Alternative IUPAC	8-Aminonaphthalene-1,6-disulfonic acid
Common Trade Name	Amino Epsilon Acid (or Amino -Acid)
CAS Registry Number	129-91-9
EC Number	204-969-2
Molecular Formula	
Molecular Weight	303.31 g/mol

The "Numbering Paradox" Explained

In naphthalene derivatives, the numbering direction is dictated by the priority of substituents. However, due to the symmetry of the naphthalene core, 1-Aminonaphthalene-3,8-disulfonic acid and 8-Aminonaphthalene-1,6-disulfonic acid refer to the exact same molecule.[1]

- Scenario A: If the amine ( ) is assigned position 1, the sulfonic acid groups ( ) fall on positions 3 and 8.
- Scenario B: If the amine is assigned position 8 (which is peri- to position 1), the molecule is rotated 180 degrees, and the sulfonic acid groups fall on positions 6 and 1.[1]

Expert Insight: In industrial literature, you will frequently see the CAS 129-91-9 associated with the name 8-Aminonaphthalene-1,6-disulfonic acid.[1] This is chemically identical to the 1,3,8-isomer.[1] Researchers must recognize both names to avoid purchasing duplicate reagents.

Critical Disambiguation: Andresen's Acid

A common error in literature is confusing Amino Epsilon Acid with Andresen's Acid.

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- Amino Epsilon Acid: 1-Aminonaphthalene-3,8-disulfonic acid.[1][2][3][4]
- Andresen's Acid: 1-Hydroxynaphthalene-3,8-disulfonic acid (CAS: 117-43-1).[1][2][5]
- Relationship: Amino Epsilon Acid can be converted into Andresen's Acid via hydrolysis of the amino group at high temperatures (

) in aqueous medium.

Structural Visualization & Logic

The following diagram illustrates the numbering logic and the relationship between the amino and hydroxy forms.

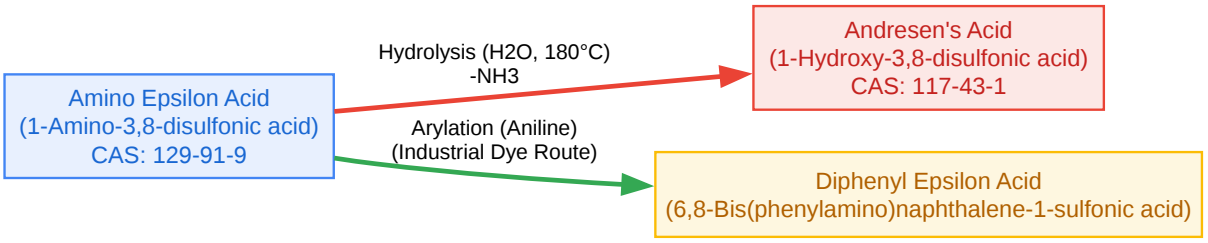

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Figure 1: Chemical relationship between Amino Epsilon Acid and its primary derivatives, Andresen's Acid and Diphenyl Epsilon Acid.[1][3]

Synthesis & Production Context

Understanding the synthesis of Amino Epsilon Acid explains its substitution pattern. It is rarely synthesized de novo from naphthalene but rather via the reduction of nitronaphthalenedisulfonic acids.

The Self-Validating Protocol Logic[1]

- Precursor: The starting material is typically Naphthalene-1,6-disulfonic acid.[5]
- Nitration: Nitration occurs at the position meta to the sulfonic acid groups. In the 1,6-disulfonic acid, the alpha position (8) is activated.[1][5]

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- Result: 8-Nitronaphthalene-1,6-disulfonic acid.[1]

- Reduction: The nitro group is reduced (typically using Iron/Acid or catalytic hydrogenation) to an amine.

  - Result: 8-Aminonaphthalene-1,6-disulfonic acid (identical to 1-Amino-3,8-disulfonic acid).[1][2][3][5]

Why this matters: The presence of the sulfonic acid group at the peri position (position 8 relative to the amine at 1) creates steric strain and unique reactivity, making the 1,3,8-isomer distinct from the more common 1,4,8-isomer (Amino S Acid).[1]

Physical & Chemical Properties Data[1][4][7][8][9][10]

Property	Data Value	Context/Notes
Physical State	White to Grey Powder	Hygroscopic; often supplied as a sodium salt paste.
Solubility	High (Water)	The disulfonic acid groups render it highly polar.
Acidity	Strong Acid	Both sulfonic groups are fully ionized at neutral pH.
Fluorescence	Blue-Green	Exhibits characteristic fluorescence in alkaline solution.
Stability	Air Stable	Decomposes at high pH/Temperature (hydrolysis to naphthol).

References

- National Institute of Standards and Technology (NIST).1-Amino-8-naphthol-3,6-disulfonic acid (Related Isomer Data).[1] NIST Chemistry WebBook. Available at: [Link]

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